Introduction: The Nature of Niobium Pentaiodide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Niobium iodide (NbI5)*
CAS No.:	*13779-92-5*
Cat. No.:	*B077004*

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Niobium pentaiodide, with the empirical formula NbI_5, exists structurally as a dimer, Nb_2I_{10}.[1] This inorganic compound presents as dark, brassy, or yellow-black monoclinic crystals and is recognized for its significant role as a precursor in the synthesis of advanced niobium-based materials.[2][3][4] The molecule adopts an edge-shared bioctahedral structure, where two NbI_5 units are linked by iodide bridges, a common motif shared by other niobium(V) and tantalum(V) halides.[1] In this structure, the central niobium atom is in the +5 oxidation state, coordinated by five iodide ligands.[2] Its high reactivity, particularly its extreme sensitivity to moisture, necessitates specialized handling but also makes it a versatile reagent for introducing niobium into various chemical frameworks.[1][2] Understanding the delicate balance of its stability and reactivity is paramount for its effective utilization in research and development.

Section 1: Physicochemical and Structural Properties

A foundational understanding of niobium pentaiodide begins with its core physical and structural characteristics. These properties dictate its behavior under various experimental conditions and are crucial for designing synthetic pathways. The compound is diamagnetic and typically appears as a yellow solid.[1]

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Property	Value	Source(s)
Chemical Formula	Nb_2I_{10} (Empirical: NbI_5)	[1]
Molar Mass	~727.43 g/mol (for NbI_5)	[2][5]
Appearance	Yellow, brassy, or yellow-black crystalline solid	[2][4]
Density	~5.30 g/cm³	[1][4]
Melting Point	543 °C (sublimes)	[1][4]
Crystal System	Monoclinic	[2]
Space Group	$P2_1/c$	[4]

The crystal structure consists of zigzag chains formed by corner-sharing NbI_6 octahedra. However, when prepared with an excess of iodine, a triclinic modification can form, consisting of isolated Nb_2I_{10} molecules. This structural versatility can influence its reactivity in different chemical environments.

Section 2: Thermal Stability and Decomposition

The thermal stability of a precursor is a critical parameter in high-temperature synthesis, such as in chemical vapor deposition (CVD) or materials science applications. Niobium pentaiodide is noted to sublime at 543 °C.[1][4] However, it is thermally sensitive and can undergo decomposition at temperatures as low as 200 °C.[5][6]

The thermal decomposition of niobium pentaiodide does not typically result in the direct formation of niobium metal. Instead, it proceeds through a stepwise reduction of the niobium center, releasing elemental iodine and forming lower niobium iodides. This process is driven by the relative instability of the high +5 oxidation state of niobium when paired with the reducing iodide anion at elevated temperatures.

Decomposition Pathway: The generally accepted pathway involves the sequential loss of iodine:

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- $NbI_5 \rightarrow NbI_4 + \frac{1}{2} I_2$: This initial decomposition step occurs at approximately 270 °C, yielding the black niobium tetraiodide (NbI_4).[6]
- $NbI_4 \rightarrow NbI_3 + \frac{1}{2} I_2$: Further heating to around 430 °C can lead to the formation of grey niobium triiodide (NbI_3).[6]

This stepwise decomposition is a key consideration for its use in CVD processes, where precise temperature control is necessary to deposit the desired niobium-containing phase.

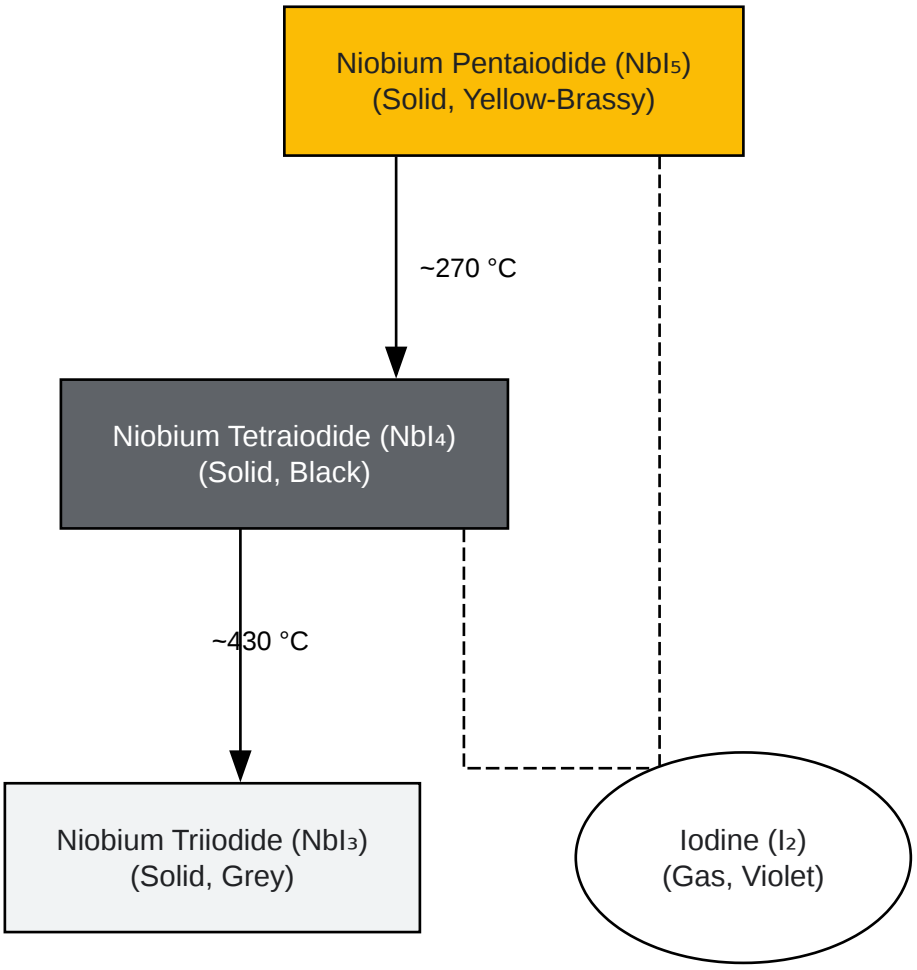

Fig 1: Thermal Decomposition Pathway of NbI_5

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Caption: Fig 1: Stepwise thermal reduction of Niobium Pentaiodide.

Section 3: Chemical Reactivity

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The chemistry of niobium pentaiodide is dominated by the electrophilic nature of the Nb(V) center, making it a potent Lewis acid and highly susceptible to nucleophilic attack.[2][7]

Hydrolysis: Extreme Moisture Sensitivity

The most critical aspect of NbI_5 reactivity is its immediate and vigorous reaction with water.[1] This extreme moisture sensitivity is a common feature of early transition metal halides in high oxidation states.

Mechanism of Hydrolysis: The reaction is initiated by the coordination of water molecules (a Lewis base) to the Lewis-acidic niobium center. This is followed by the elimination of hydrogen iodide (HI) and the formation of niobium-oxygen bonds. The reaction proceeds rapidly, ultimately leading to the formation of hydrated niobium pentoxide ($Nb_2O_5 \cdot nH_2O$), also known as niobic acid.[2][7][8]

Reaction Sequence:

- Initial Hydrolysis: $NbI_5 + H_2O \rightarrow NbOI_3 + 2HI$
- Further Hydrolysis: $2NbOI_3 + 3H_2O \rightarrow Nb_2O_5 + 6HI$

The overall reaction can be summarized as: $2NbI_5 + 5H_2O \rightarrow Nb_2O_5 + 10HI$

This reactivity dictates that all manipulations of niobium pentaiodide must be performed under strictly anhydrous and inert conditions, typically within a glovebox or using Schlenk line techniques.

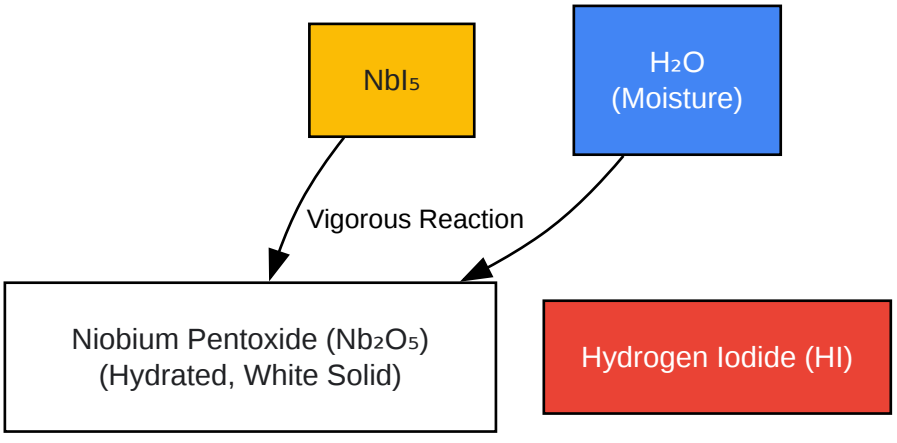

Fig 2: Hydrolysis of Niobium Pentaiodide

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Caption: Fig 2: Reaction of NbI_5 with water to form niobium pentoxide.

Reactivity with Organic Substrates

Niobium pentaiodide's Lewis acidity governs its interactions with organic molecules containing donor atoms (O, N, etc.). It can serve as a starting material for various organoniobium compounds.

- Ethers: Reacts with ethers, which can lead to C-O bond cleavage under certain conditions.[9] This reactivity must be considered when choosing solvents, as coordinating solvents like THF or diethyl ether may form adducts rather than acting as inert media.
- Alcohols: Alcoholysis reactions are expected to occur readily, similar to hydrolysis, replacing iodide ligands with alkoxide groups (-OR) to form niobium alkoxides.[10] This provides a synthetic route to niobium(V) penta-alkoxides.
- Nitriles and Amines: As with other Lewis bases, nitriles and amines will coordinate to the niobium center, forming stable adducts.

Lewis Acidity and Adduct Formation

As a strong Lewis acid, NbI_5 readily accepts electron pairs from donor molecules (Lewis bases) to form coordination complexes or adducts.[2] This behavior is the foundation for much of its synthetic utility.

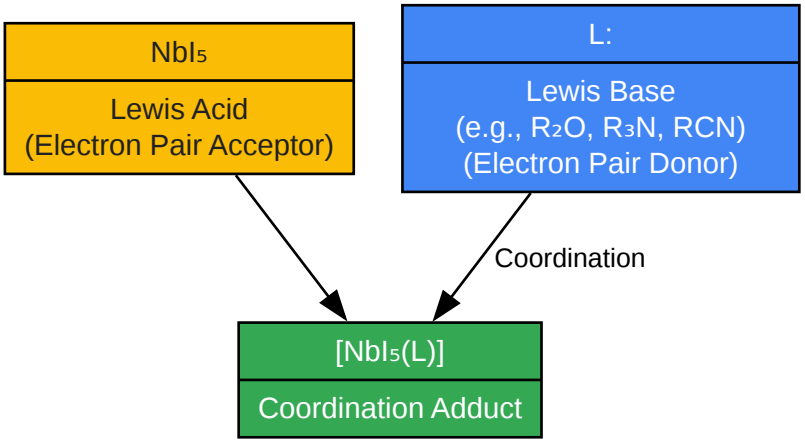

Fig 3: Lewis Acid-Base Adduct Formation

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Caption: Fig 3: General scheme of NbI_5 acting as a Lewis acid.

Section 4: Experimental Protocols and Handling

Given its high reactivity, the successful use of niobium pentaiodide hinges on rigorous experimental technique.

Protocol: Inert Atmosphere Handling

Objective: To safely handle and weigh niobium pentaiodide without causing decomposition due to atmospheric moisture or oxygen.

Causality: Niobium pentaiodide reacts instantly with water vapor to form niobium oxides/oxyiodides, which are non-volatile and will contaminate the starting material, leading to irreproducible results.[1][2] An inert atmosphere (e.g., argon or nitrogen) with very low levels of H_2O and O_2 (<1 ppm) is mandatory.

Methodology:

- Preparation: Move the sealed container of niobium pentaiodide, along with all necessary spatulas, weigh boats, and sample vials, into an inert atmosphere glovebox. Ensure the glovebox atmosphere is stable and has been properly purged.
- Equilibration: Allow the container to equilibrate to the glovebox temperature for at least 30 minutes to prevent pressure differentials upon opening.
- Aliquotting: Carefully open the main container. Using a clean, dry spatula, quickly transfer the desired amount of the dark, crystalline solid to a pre-tared vial or weigh boat.
- Sealing: Tightly seal both the main container and the vial containing the sample aliquot. Parafilm or vacuum grease can be used on the threads of the sample vial for extra protection if it is to be removed from the glovebox.
- Cleanup: Clean any spilled material within the glovebox using a dry wipe. Do not use solvents unless their compatibility is known.

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- Record Keeping: Accurately record the mass of the transferred sample. Note the color and appearance of the solid; any white or pale-yellow powder indicates potential hydrolysis.

Safety and Hazard Management

Niobium pentaiodide is classified as a corrosive material.[4][11] The primary hazard stems from its reaction with moisture.

- Skin and Eye Contact: Causes severe skin burns and eye damage upon contact, especially in the presence of moisture, as it releases HI.[11]
- Inhalation: Inhalation of the dust can cause respiratory irritation. If inhaled, remove the person to fresh air.[11]
- Ingestion: If swallowed, rinse the mouth but do not induce vomiting.[11]

Personal Protective Equipment (PPE):

- In Glovebox: Standard laboratory attire and appropriate gloves for the glovebox.
- Outside Glovebox (sealed containers only): Safety glasses with side shields, lab coat, and nitrile gloves.
- Emergency Response: In case of exposure, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[11]

Storage: Store locked up in a tightly sealed container in a dry, well-ventilated, and inert environment, away from moisture and incompatible materials like strong bases or oxidizing agents.[11][12][13]

Conclusion

Niobium pentaiodide is a highly reactive and thermally sensitive compound whose utility in advanced materials science and chemical synthesis is directly tied to a thorough understanding of its properties. Its Lewis acidic nature and pronounced sensitivity to hydrolysis are the defining features of its chemical behavior. While these characteristics demand rigorous and specialized handling protocols, they also provide a versatile platform for the synthesis of a wide array of niobium-containing compounds, from oxides and alkoxides to complex organometallic

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frameworks. For researchers, mastering the handling of this compound unlocks a gateway to novel materials with tailored electronic, catalytic, and structural properties.

References

- Niobium pentaiodide - Wikipedia. [Link]
- Niobium Pentaiodide – an inorganic compound - Assignment Point. [Link]
- What are the properties of niobium halides? - Blog - Milling Metal. [Link]
- The Chemistry of Niobium(V) Iodide: Structure, Reactivity, and Synthesis Pathways - Stanford Advanced Materials. [Link]
- Niobium(V) Iodide in Chemical Synthesis: A Key Intermediate for Novel Materials - Stanford Advanced Materials. [Link]
- Niobium pentaiodide - Wikiwand. [Link]
- Iodine - Wikipedia. [Link]
- NIOBIUM PENTOXIDE AR MSDS - Loba Chemie. [Link]
- Niobium: reactions of elements - WebElements. [Link]
- Niobium pentaiodide - WebElements. [Link]
- Niobium oxyiodide cluster compounds - Dalton Transactions (RSC Publishing). [Link]
- Niobium Pentoxide - CBMM. [Link]
- Stable Isotopes of Niobium - ISOFLEX USA. [Link]
- PHYSICAL PROPERTIES OF NIOBIUM IODIDES - Iowa State University Digital Repository. [Link]
- Niobium pentoxide - Wikipedia. [Link]
- Niobium Element Facts - The Periodic Table. [Link]

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- Niobium, Nb (Formerly Columbium, Cb) - Properties, Applications - AZoM. [Link]
- Aqueous solutions and precipitates of niobium - Science made alive: Chemistry/Solutions. [Link]
- A Comprehensive Review of Niobium Nanoparticles - MDPI. [Link]
- Further Insights into the Chemistry of Niobium and Tantalum Pentahalides - UNIPI. [Link]
- Niobium: Chemical reactions - Pilgaard Elements. [Link]
- THE CHEMISTRY OF NIOBIUM IN PROCESSING OF NUCLEAR FUELS - OSTI.GOV. [Link]
- Organic compounds of niobium and tantalum. Alcoholysis reactions of niobium and tantalum penta-alkoxides | Request PDF - ResearchGate. [Link]
- Kinetics of thermal decomposition of niobium hydride | Request PDF - ResearchGate. [Link]
- Organoniobium chemistry - Wikipedia. [Link]
- NIOBIUM IN HIGH TEMPERATURE APPLICATIONS - Oak Ridge National Laboratory. [Link]

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Sources

- 1. assignmentpoint.com [assignmentpoint.com]
- 2. nbinno.com [nbinno.com]
- 3. nbinno.com [nbinno.com]
- 4. wikiwand.com [wikiwand.com]
- 5. WebElements Periodic Table » Niobium » niobium pentaiodide [webelements.co.uk]

- 6. dr.lib.iastate.edu [dr.lib.iastate.edu]
- 7. What are the properties of niobium halides? - Blog - Milling Metal [millingmetal.com]
- 8. Niobium pentoxide - Wikipedia [en.wikipedia.org]
- 9. arpi.unipi.it [arpi.unipi.it]
- 10. researchgate.net [researchgate.net]
- 11. echemi.com [echemi.com]
- 12. uvm.edu [uvm.edu]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Introduction: The Nature of Niobium Pentaiodide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077004/docs#introduction-the-nature-of-niobium-pentaiodide]

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